

1-Phenethyl-4-piperidone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Phenethyl-4-piperidone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Phenethyl-4-piperidone** (NPP), a key intermediate in the synthesis of various chemical compounds. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Chemical Identification

Identifier	Value
Chemical Name	1-Phenethyl-4-piperidone
Synonyms	N-Phenethyl-4-piperidone, NPP, 1-(2-phenylethyl)piperidin-4-one
CAS Number	39742-60-4[1][2]
Molecular Formula	C13H17NO[1][2][3]
Molecular Weight	203.28 g/mol [1][4]
Appearance	Dark yellow powder solid[3]
Odor	Odorless[3]

Hazard Identification and GHS Classification



1-Phenethyl-4-piperidone is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[3]

Signal Word: Danger[3]

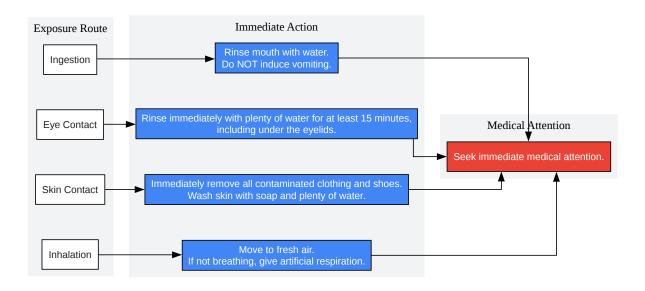
Primary Hazards:

- Harmful if swallowed.[3]
- Causes severe skin burns and eye damage.[3]
- Corrosive.[3]

First-Aid Measures

Immediate medical attention is required in case of exposure. The following diagram outlines the recommended first-aid procedures.





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Figure 1: First-Aid Procedures for 1-Phenethyl-4-piperidone Exposure.

Handling and Storage

Proper handling and storage are essential to minimize risk.

Handling:

- Work in a well-ventilated area or under a fume hood.[1][5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust.[3]
- Wear appropriate personal protective equipment (PPE).[3][5]



- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the work area.[3]

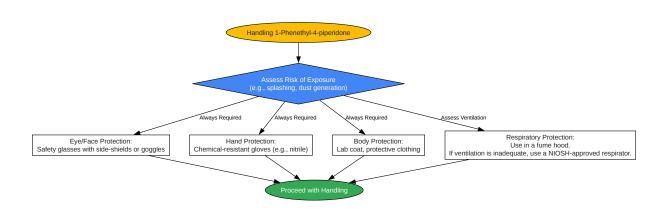
Storage:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep the container tightly closed.[1][3][5]
- Store in a corrosives area.[3]
- Keep away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram illustrates a general workflow for PPE selection.





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Figure 2: Personal Protective Equipment (PPE) Selection Workflow.

Specific PPE Recommendations:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[5]
- Hand Protection: Wear impervious gloves. The exact glove material should be selected based on breakthrough time and permeation rate for the specific conditions of use.[5]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5][6]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSHapproved respirator.[3]

Fire-Fighting Measures



- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[1][3][5]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[3][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[1][3][5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[3] Evacuate personnel to safe areas.[5]
 Avoid dust formation.[1][5] Do not get in eyes, on skin, or on clothing.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not let the product enter drains.[5]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[1][3] Use spark-proof tools and explosion-proof equipment.[5]

Toxicological Information

While detailed experimental protocols for the toxicological data of **1-Phenethyl-4-piperidone** are not publicly available in the provided search results, the following information has been compiled from safety data sheets.



Toxicity Endpoint	Classification/Data
Acute Oral Toxicity	Category 4[3]
Skin Corrosion/Irritation	Category 1B[3]
Serious Eye Damage/Irritation	Category 1[3]
Respiratory or Skin Sensitization	No data available[3]
Germ Cell Mutagenicity	No data available[3]
Carcinogenicity	No data available[3]
Reproductive Toxicity	No data available[3]
STOT-Single Exposure	No data available[3]
STOT-Repeated Exposure	No data available[3]
Aspiration Hazard	Not applicable[3]

The toxicological properties have not been fully investigated.[3]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.[3]
- Possibility of Hazardous Reactions: No information available.[3]
- Conditions to Avoid: Incompatible products.[3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2).[3]

Disposal Considerations



- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.
- Dispose of this container to a hazardous or special waste collection point.[3]
- Contaminated packaging should be treated as the product itself.

Regulatory Information

• DEA Status: **1-Phenethyl-4-piperidone** (NPP) is a List I chemical under the Drug Enforcement Administration (DEA) regulations, indicating it is a chemical used in the manufacture of a controlled substance.[4][7]

This guide is intended to provide essential safety and handling information. It is not a substitute for a thorough understanding of the material and the implementation of a comprehensive safety program. Always consult the most current Safety Data Sheet (SDS) before working with **1-Phenethyl-4-piperidone**.

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